

# A Technical Guide to Strontium Diricinoleate: Historical Development, Synthesis, and Characterization

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## Compound of Interest

Compound Name: *Strontium diricinoleate*

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## Abstract

**Strontium diricinoleate**, the strontium salt of ricinoleic acid, is a compound with a history intertwined with the broader development of strontium-based therapeutics and the industrial applications of castor oil derivatives. While not as extensively documented as other strontium salts like strontium ranelate, its unique properties, stemming from both the divalent strontium cation and the hydroxylated fatty acid, have led to its exploration in various fields, notably in dental preparations. This technical guide provides a comprehensive overview of the historical context of **strontium diricinoleate**'s emergence, detailed hypothetical experimental protocols for its synthesis and characterization, and a summary of its known applications.

## Historical Development and Discovery

The history of **strontium diricinoleate** is not marked by a singular discovery but rather by a convergence of research streams in strontium chemistry and the applications of ricinoleic acid.

The element strontium was first identified in 1790 by Adair Crawford in a mineral from a mine in Strontian, Scotland, and was later isolated by Humphry Davy in 1808.<sup>[1][2]</sup> For much of the 19th and early 20th centuries, the applications of strontium were primarily in pyrotechnics,

where its salts impart a brilliant crimson color to fireworks and flares, and in the sugar industry for the refining of sugar beet.[1][3]

The therapeutic potential of strontium began to be recognized in the mid-20th century. Due to its chemical similarity to calcium, strontium was investigated for its effects on bone metabolism.[4][5][6][7] This research eventually led to the development of strontium-containing drugs for osteoporosis.[5][6] Concurrently, the dental applications of strontium were being explored, with strontium chloride being used in toothpastes to reduce dentin hypersensitivity.[4][5]

Ricinoleic acid, the primary fatty acid component of castor oil, has a long history of industrial use due to its unique hydroxyl group. The synthesis of metal salts of fatty acids, or metal soaps, was also a well-established practice for various applications, including lubricants, thickeners, and stabilizers.

The confluence of these fields likely led to the first synthesis of **strontium diricinoleate**. While the exact date and discoverer are not well-documented in publicly available literature, its emergence can be situated within the broader mid-to-late 20th-century exploration of strontium salts for therapeutic and specialized applications. A notable example of its application appears in a patent describing a dentifrice formulation where a ricinoleate salt is used in combination with strontium edatate to achieve a synergistic effect in calculus removal and prevention.[8][9] This suggests that by the time of this patent, the synthesis and properties of strontium ricinoleates were understood within the industry.

## Physicochemical Properties

Quantitative data on the specific physicochemical properties of pure **strontium diricinoleate** are not readily available in the literature. However, based on the properties of strontium and ricinoleic acid, the following can be inferred and would be key parameters to determine experimentally.

Property	Expected Value / Characteristic
Molecular Formula	C <sub>36</sub> H <sub>66</sub> O <sub>6</sub> Sr
Molecular Weight	674.5 g/mol
Appearance	White to yellowish waxy solid or powder
Solubility in Water	Expected to be low, similar to other divalent metal soaps
Solubility in Organic Solvents	Likely soluble in nonpolar organic solvents
Melting Point (°C)	To be determined experimentally
Density (g/cm <sup>3</sup> )	To be determined experimentally

## Experimental Protocols

The following sections detail hypothetical experimental protocols for the synthesis and characterization of **strontium diricinoleate**, based on general methods for the preparation of strontium salts of organic acids and metal soaps.

This protocol describes a precipitation reaction between a soluble strontium salt and a soluble salt of ricinoleic acid.

Materials:

- Ricinoleic acid (99% purity)
- Strontium chloride hexahydrate (SrCl<sub>2</sub>·6H<sub>2</sub>O)
- Sodium hydroxide (NaOH)
- Ethanol
- Deionized water
- Heptane

- Saturated sodium chloride solution

Procedure:

- Preparation of Sodium Ricinoleate:
  - Dissolve a specific molar quantity of ricinoleic acid in ethanol.
  - In a separate beaker, dissolve a stoichiometric equivalent of sodium hydroxide in deionized water to create a solution.
  - Slowly add the sodium hydroxide solution to the ricinoleic acid solution while stirring. The reaction is exothermic.
  - Continue stirring until the ricinoleic acid is fully neutralized to form sodium ricinoleate.
- Precipitation of **Strontium Diricinoleate**:
  - Dissolve a stoichiometric amount (0.5 molar equivalents) of strontium chloride hexahydrate in deionized water.
  - Slowly add the strontium chloride solution to the sodium ricinoleate solution with vigorous stirring.
  - A white precipitate of **strontium diricinoleate** will form immediately.
  - Continue stirring for 1-2 hours to ensure complete reaction.
- Isolation and Purification:
  - Collect the precipitate by vacuum filtration.
  - Wash the precipitate several times with deionized water to remove any unreacted salts and impurities.
  - Perform a final wash with ethanol to aid in drying.

- Dry the purified **strontium diricinoleate** in a vacuum oven at a low temperature (e.g., 40-50 °C) to a constant weight.

An alternative approach involves the direct reaction of ricinoleic acid with a strontium base, such as strontium carbonate or strontium hydroxide, in an aqueous medium, potentially with gentle heating to drive the reaction to completion.<sup>[10]</sup>

### 3.2.1. Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is used to confirm the formation of the salt by observing the shift in the carbonyl stretching frequency.

Methodology:

- Acquire an FTIR spectrum of the starting material, ricinoleic acid, and the final product, **strontium diricinoleate**.
- The spectrum of ricinoleic acid will show a characteristic C=O stretch of the carboxylic acid at approximately 1700-1725 cm<sup>-1</sup>.
- The spectrum of **strontium diricinoleate** should show the disappearance of this peak and the appearance of two new peaks corresponding to the asymmetric and symmetric stretching of the carboxylate anion (COO<sup>-</sup>), typically in the regions of 1540-1650 cm<sup>-1</sup> and 1400-1450 cm<sup>-1</sup>, respectively.

### 3.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H and <sup>13</sup>C NMR can be used to confirm the structure of the ricinoleate backbone.

Methodology:

- Dissolve the sample in a suitable deuterated solvent (e.g., CDCl<sub>3</sub>).
- Acquire <sup>1</sup>H and <sup>13</sup>C NMR spectra.
- The spectra should be consistent with the structure of the ricinoleate fatty acid chain. The absence of the acidic proton from the carboxylic acid in the <sup>1</sup>H NMR spectrum of the product would further confirm salt formation.

### 3.2.3. Elemental Analysis

Elemental analysis can determine the weight percentage of strontium, carbon, and hydrogen, which can be compared to the theoretical values for **strontium diricinoleate**.

Methodology:

- Submit a sample of the purified product for elemental analysis (e.g., Inductively Coupled Plasma - Optical Emission Spectrometry for strontium, and combustion analysis for carbon and hydrogen).
- Compare the experimental weight percentages to the calculated theoretical values for  $C_{36}H_{66}O_6Sr$ .

### 3.2.4. X-ray Diffraction (XRD)

XRD can be used to assess the crystallinity of the synthesized **strontium diricinoleate**.

Methodology:

- Obtain an X-ray powder diffraction pattern of the sample.
- The presence of sharp peaks indicates a crystalline or semi-crystalline material, while a broad halo would suggest an amorphous solid.

## Known and Potential Applications

The primary documented application of **strontium diricinoleate** is in dental care products.[8][9] Its properties suggest potential utility in other areas as well.

- **Dentifrices:** In combination with other agents, it has been shown to have a synergistic effect in removing and preventing dental calculus.[8][9] The strontium component may also contribute to reducing tooth sensitivity.[4][5]
- **Topical Formulations:** Given the known anti-inflammatory properties of some ricinoleic acid derivatives, **strontium diricinoleate** could be explored for use in dermatological preparations.

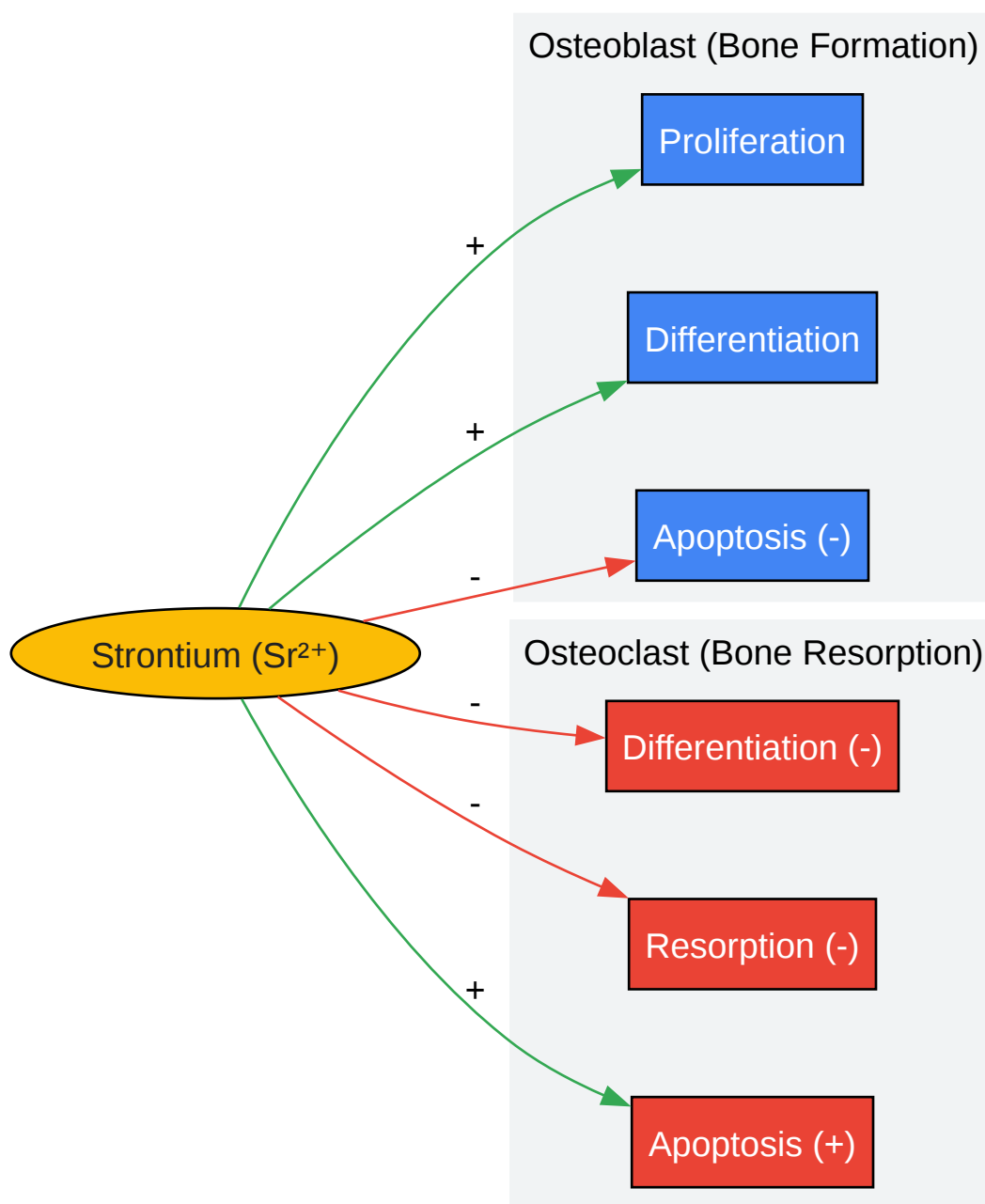
- **Lubricants and Greases:** Metal soaps are widely used as thickeners in lubricating greases. The unique properties of the ricinoleate chain could impart specific performance characteristics.
- **PVC Stabilizers:** Strontium salts of fatty acids can be used as heat stabilizers in polyvinyl chloride (PVC) plastics.

## Biological Activity and Signaling Pathways

While no specific signaling pathways for **strontium diricinoleate** have been elucidated, the biological effects can be inferred from its constituent parts.

- **Strontium:** Strontium is known to interact with calcium-sensing receptors (CaSR) and can influence bone cell signaling pathways. It has been shown to stimulate osteoblast proliferation and differentiation while inhibiting osteoclast activity, thus promoting bone formation and reducing bone resorption.[\[4\]](#)[\[7\]](#)

The diagram below illustrates the generally accepted mechanism of action for strontium ions in bone tissue.



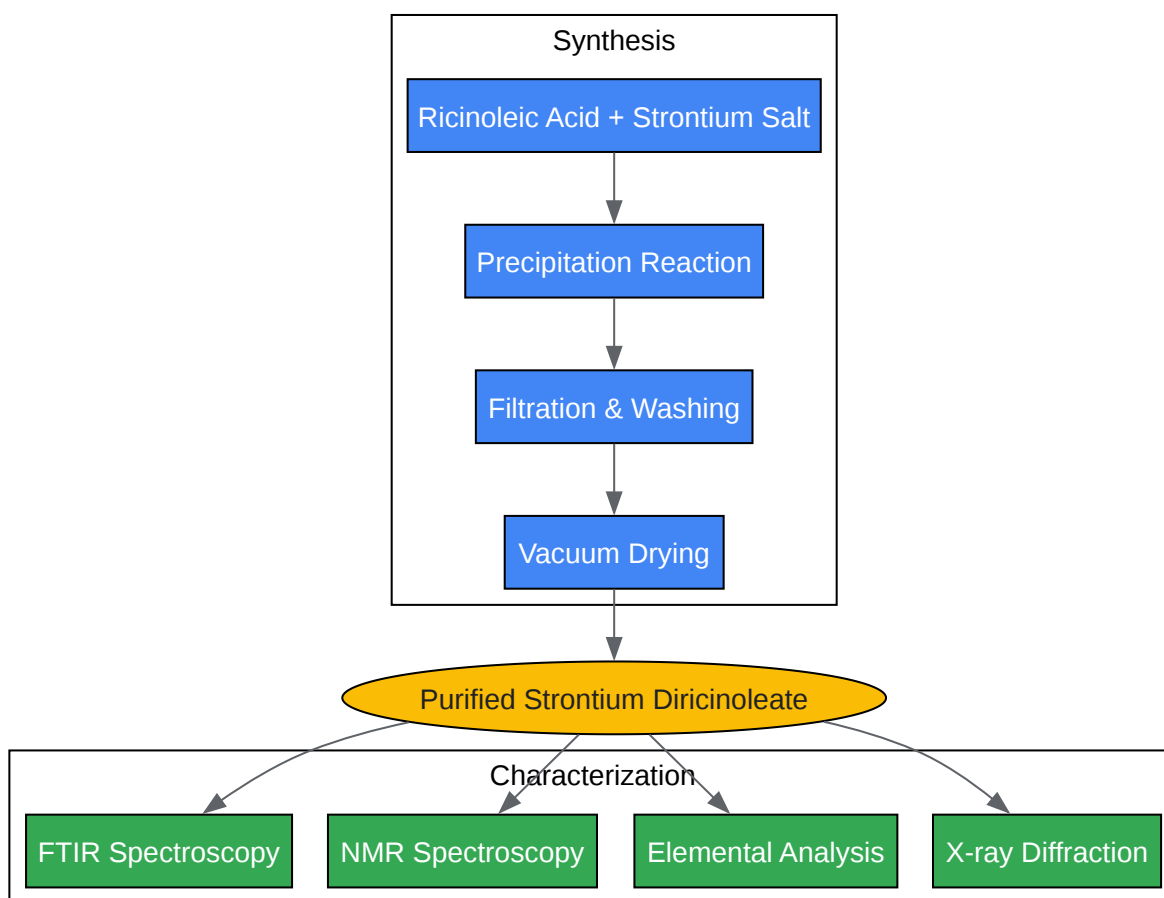
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Caption: Dual action of strontium on bone cells.

- **Ricinoleic Acid:** As a fatty acid, ricinoleic acid can be incorporated into cell membranes, potentially influencing their fluidity and the function of membrane-bound proteins. Some studies have suggested that ricinoleic acid and its derivatives possess anti-inflammatory properties, though the precise mechanisms are not fully understood.



The workflow for synthesizing and characterizing **strontium diricinoleate** can be visualized as follows:



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